

# Potential therapeutic applications of 5,6,7,8,4'-Pentahydroxyflavone

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## Compound of Interest

Compound Name: 5,6,7,8,4'-Pentahydroxyflavone

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An In-depth Technical Guide on the Core Therapeutic Applications of **5,6,7,8,4'-Pentahydroxyflavone**

Audience: Researchers, scientists, and drug development professionals.

## Executive Summary

**5,6,7,8,4'-Pentahydroxyflavone**, also known as Norwogonin, is a natural flavone found in the medicinal plant *Scutellaria baicalensis* (Baikal skullcap).[1] This plant has a long history of use in traditional Chinese medicine for treating a variety of ailments, including inflammation, respiratory infections, and hypertension.[2] Norwogonin, along with its structurally related and more extensively studied counterparts such as Wogonin, Baicalein, and Baicalin, has garnered significant scientific interest for its diverse pharmacological activities.[2][3][4] Preclinical research highlights its potential as a therapeutic agent, primarily demonstrating anticancer, anti-inflammatory, and neuroprotective properties. This document provides a detailed overview of the current understanding of Norwogonin's therapeutic potential, focusing on its mechanisms of action, supported by quantitative data and detailed experimental protocols.

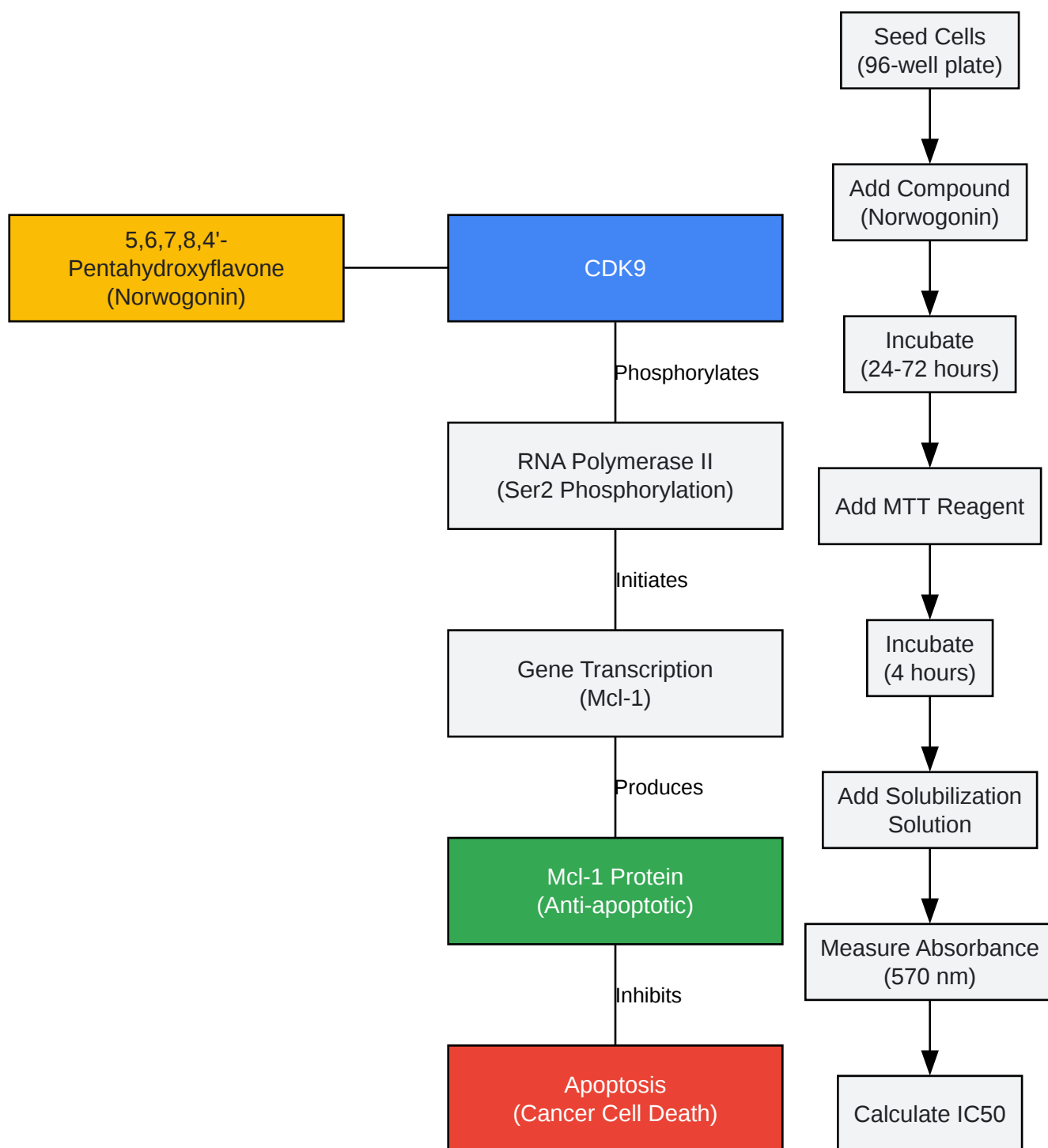
## Anticancer Applications

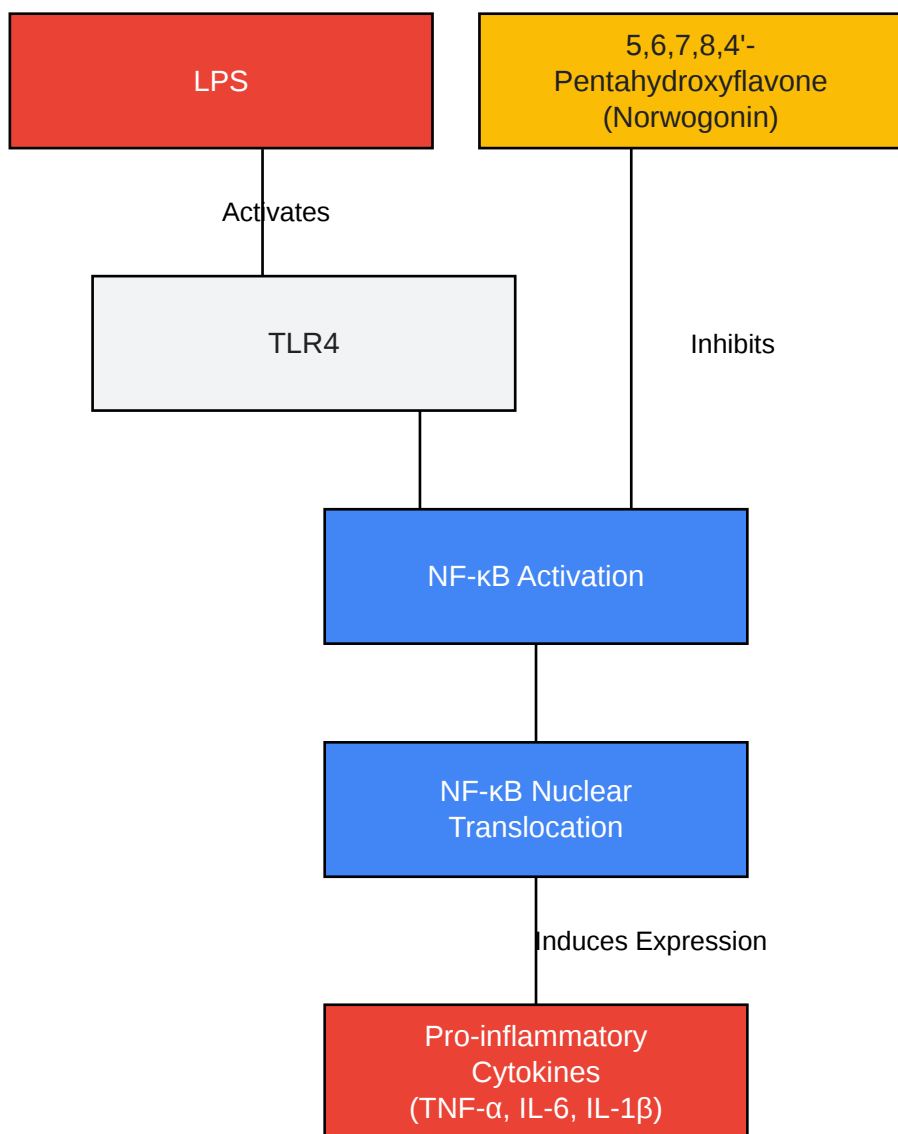
Norwogonin and related flavonoids exhibit potent anticancer activity across a spectrum of malignancies.[3][5] The primary mechanisms involve the induction of apoptosis (programmed cell death), cell cycle arrest, and the modulation of key signaling pathways that govern cancer cell proliferation and survival.[5][6]

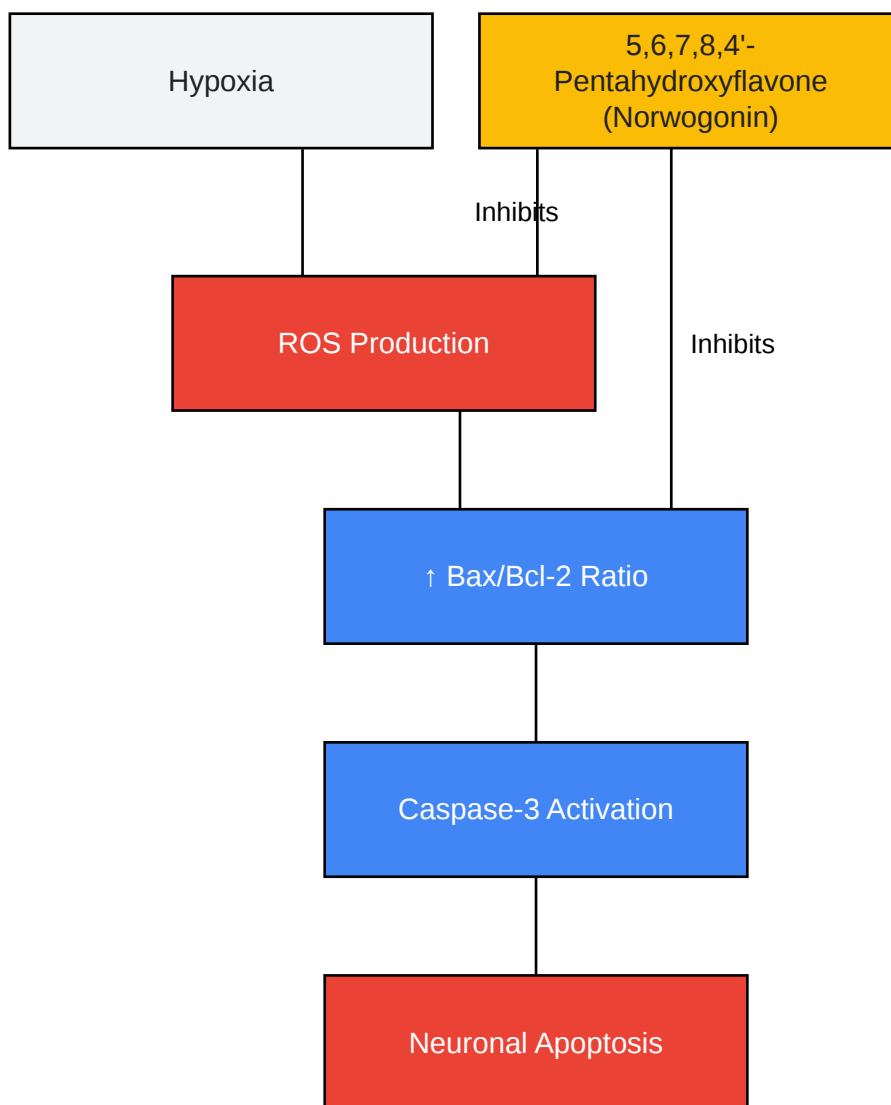
## Mechanism of Action: Apoptosis Induction and CDK9 Inhibition

A key anticancer mechanism of related flavones like Wogonin, which shares a core structure with Norwogonin, is the inhibition of Cyclin-Dependent Kinase 9 (CDK9).<sup>[7]</sup> CDK9 is a crucial transcription regulator. Its inhibition leads to the reduced synthesis of short-lived anti-apoptotic proteins, most notably Myeloid Cell Leukemia 1 (Mcl-1).<sup>[7]</sup> The rapid downregulation of Mcl-1 disrupts the balance of pro- and anti-apoptotic proteins, tipping the scales towards apoptosis and leading to cancer cell death.<sup>[7]</sup> This targeted action provides a promising avenue for therapeutic intervention.

Signaling Pathway: CDK9 Inhibition Leading to Apoptosis







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